Application Note: N-(Hydroxymethyl)stearamide in Organic Synthesis & Surface Functionalization

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*N-(Hydroxymethyl)stearamide*
CAS No.:	*3370-35-2*
Cat. No.:	*B1581918*

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Introduction & Strategic Significance

N-(Hydroxymethyl)stearamide (N-HMS), also known as N-methylolstearamide, is a critical reactive intermediate in the field of surface chemistry and polymer modification. Structurally, it consists of a hydrophobic C18 alkyl chain attached to a reactive methylol amide headgroup.

Unlike simple fatty amides, the presence of the N-hydroxymethyl group (

) imparts dual functionality:

- Hydrophobicity: The stearyl tail provides excellent water repellency and lubricity.
- Latent Reactivity: The methylol group acts as a "masked" electrophile. Under acidic conditions, it generates a highly reactive N-acyliminium ion capable of forming covalent bonds with nucleophiles (e.g., cellulose hydroxyls, amines, or thiols).

This guide details the synthesis, reaction mechanisms, and application protocols for utilizing N-HMS as a cross-linking agent and hydrophobic finish.

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Chemical Basis & Reaction Mechanism[1][2]

The utility of N-HMS relies on two distinct mechanistic pathways: Base-Catalyzed Formation and Acid-Catalyzed Application.

Mechanism of Action

The "activation" of N-HMS occurs via acid catalysis (typically using Lewis acids like MgCl

or latent acid catalysts like NH

Cl). The protonation of the hydroxyl group leads to the loss of water, generating a resonance-stabilized N-acyliminium ion. This electrophile then attacks nucleophilic sites on the substrate (e.g., cellulose fiber).

Pathway Visualization

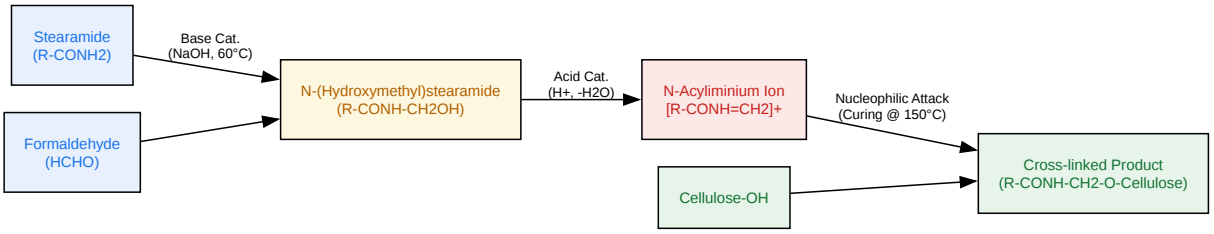


Figure 1: Synthesis and Cross-linking Mechanism of N-(Hydroxymethyl)stearamide

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Caption: Figure 1 illustrates the conversion of Stearamide to N-HMS and its subsequent acid-catalyzed grafting onto a cellulosic substrate.

Protocol 1: Synthesis of N-(Hydroxymethyl)stearamide

This protocol describes the laboratory-scale synthesis of N-HMS from stearamide and paraformaldehyde.

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Reagents Required:

- Stearamide (95%+)[1]
- Paraformaldehyde (PFA) powder[2][3]
- Ethanol (95%) or Methanol
- Sodium Hydroxide (NaOH) (50% aq. solution or pellets)
- Glacial Acetic Acid (for neutralization)

Reaction Parameters:

- Molar Ratio: Stearamide : Formaldehyde = 1 : 1.1 (slight excess of HCHO ensures conversion)
- Catalyst: NaOH (approx.[4][2][5][6] 0.5 - 1.0 wt% of stearamide)
- Temperature: 50–60°C (Do not exceed 70°C to avoid Cannizzaro side reactions)

Step-by-Step Procedure:

- Preparation: In a 3-neck round-bottom flask equipped with a reflux condenser and magnetic stirrer, suspend Paraformaldehyde (3.5 g, 0.11 mol) in 100 mL Ethanol.
- Depolymerization: Add NaOH (0.1 g) and warm the mixture to 50°C with stirring until the solution becomes clear (formation of monomeric formaldehyde).
- Addition: Add Stearamide (28.3 g, 0.10 mol) to the reaction vessel. The mixture will form a slurry.[7]
- Reaction: Maintain temperature at 55–60°C with vigorous stirring. The mixture should gradually clarify as the N-methylol derivative forms (approx. 2–4 hours).
- Work-up:
  - Cool the solution to room temperature.[2]

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- Neutralize carefully with dilute acetic acid to pH ~7.
- Pour the reaction mixture into 500 mL ice-cold water. The product will precipitate as a white waxy solid.

- Purification: Filter the solid, wash thoroughly with cold water to remove unreacted formaldehyde, and dry in a vacuum desiccator.
- Yield: Expected yield is 85–90%. Melting point should be >107°C.[8]

Protocol 2: Application (Textile Functionalization)

This protocol details the "Pad-Dry-Cure" method for rendering cellulosic fabrics (cotton) water-repellent using N-HMS.

Formulation:

- N-HMS Emulsion: 20–40 g/L (Disperse N-HMS in warm water with a non-ionic surfactant if not using a pre-made emulsion).
- Catalyst: Magnesium Chloride (MgCl

  ·6H

  O) or Ammonium Chloride (NH

  Cl). Concentration: 10–15% of the resin weight.

Workflow:

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Stage	Parameter	Specification	Notes
1. Pad	Wet Pick-up	70–80%	Dip fabric in solution; pass through mangle/rollers.
2. Dry	Temperature	100–110°C	2–3 minutes. Removes solvent (water/ethanol).
3. Cure	Temperature	150–170°C	2–3 minutes. Critical Step. Activates cross-linking.
4. Wash	Neutralization	Na CO (1 g/L)	Wash to remove residual catalyst and unreacted HCHO.

Curing Mechanism Visualization

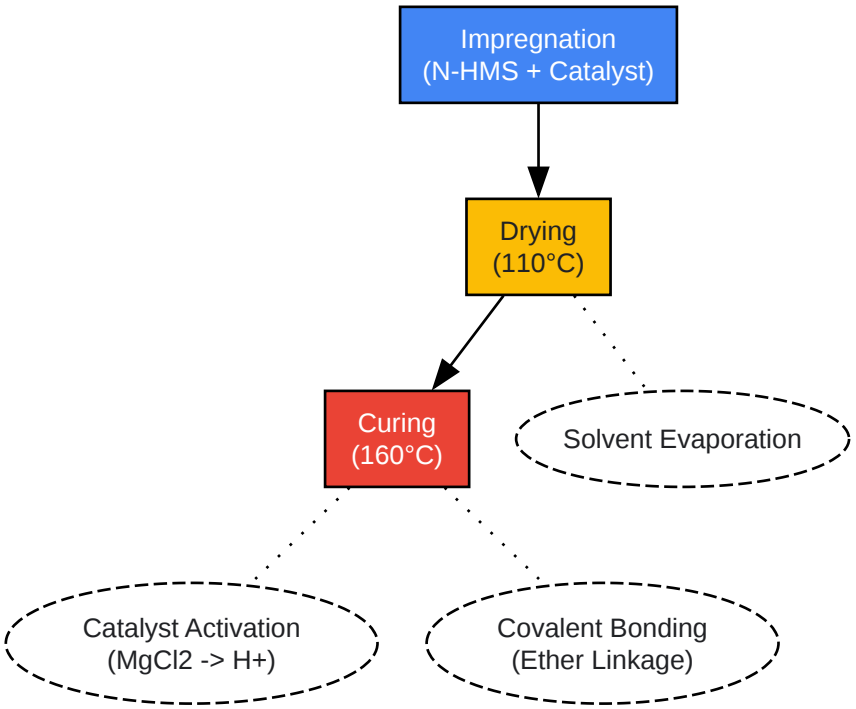


Figure 2: Pad-Dry-Cure Workflow for Hydrophobic Finishing

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Caption: Figure 2 outlines the critical thermal stages required to drive the condensation reaction on fabric.

Characterization & Quality Control

To validate the synthesis and application, use the following spectral markers.

FTIR Spectral Analysis:

Functional Group	Wavenumber (cm)	Diagnostic Value
O-H Stretch	3300–3400 (Broad)	Confirms presence of hydroxymethyl group.
Amide I (C=O)	1640–1660	Typical amide carbonyl; shifts slightly vs. Stearamide.
Amide II (N-H)	1540–1550	Bending vibration.
C-N Stretch	~1250	Amide C-N bond.
N-CH -O	1000–1050	Key Identifier. Absent in starting Stearamide.

Troubleshooting & Optimization

- Issue: Poor Water Repellency:
  - Cause: Curing temperature too low (<150°C) or time too short. The cross-linking reaction has high activation energy.
  - Solution: Increase cure temp to 160°C or increase catalyst concentration.
- Issue: Yellowing of Fabric:

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- Cause: Curing temperature too high (>180°C) or oxidation of amines.
- Solution: Reduce temperature; ensure pH is not too acidic.

- Issue: Formaldehyde Smell:
  - Cause: Incomplete reaction or reversal of reaction (hydrolysis).
  - Solution: Ensure 1:1 stoichiometry during synthesis; wash finished fabric thoroughly with alkaline solution.

Safety & Handling (HSE)

- Formaldehyde Hazard: Synthesis involves formaldehyde, a known carcinogen and sensitizer. All operations must be performed in a fume hood.
- Skin Contact: N-HMS is an irritant. Wear nitrile gloves and lab coat.
- Dust Explosion: Finely powdered stearamides can form explosive dust clouds. Ground all equipment.

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- Physical Properties & CAS Data
  - Source: ChemicalBook.
  - Title: "N-HYDROXYMETHYL-STEARAMIDE Properties (CAS 3370-35-2)."[8][9]

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- To cite this document: BenchChem. [Application Note: N-(Hydroxymethyl)stearamide in Organic Synthesis & Surface Functionalization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581918/docs#application-note-n-hydroxymethyl-stearamide-in-organic-synthesis-surface-functionalization]

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